

# A-867744: Guidelines for Safe Disposal in a Laboratory Setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: A-867744

Cat. No.: B1666414

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This document provides essential information and a step-by-step guide for the safe and compliant disposal of **A-867744**, a positive allosteric modulator of  $\alpha 7$  nicotinic acetylcholine receptors. Adherence to these procedures is vital to mitigate risks to personnel and the environment.

## Chemical and Physical Properties

A summary of the key quantitative data for **A-867744** is presented below, offering a quick reference for handling and storage considerations.

Property	Value
Molecular Weight	402.89 g/mol
Formula	C <sub>20</sub> H <sub>19</sub> ClN <sub>2</sub> O <sub>3</sub> S
Purity	≥97% (HPLC)
CAS Number	1000279-69-5
Storage Temperature	+4°C
Solubility in DMSO	40.29 mg/mL (100 mM)
Solubility in Ethanol	4.03 mg/mL (10 mM) with gentle warming

## Disposal Protocol: A Step-by-Step Approach

The following procedure outlines the recommended steps for the disposal of **A-867744**. This protocol is based on standard laboratory practices for chemical waste management. It is imperative to consult your institution's specific safety guidelines and local regulations, as they may supersede the general recommendations provided here.

1. Personal Protective Equipment (PPE): Before handling **A-867744**, ensure appropriate personal protective equipment is worn. This includes, but is not limited to:

- Safety goggles or a face shield
- Chemical-resistant gloves (e.g., nitrile)
- A laboratory coat

2. Waste Segregation:

- Solid Waste: Unused or expired solid **A-867744** should be collected in a clearly labeled, sealed container designated for chemical waste. Do not mix with other incompatible waste streams.
- Liquid Waste (Solutions): Solutions of **A-867744**, such as those prepared in DMSO or ethanol, should be collected in a separate, labeled, and sealed container for liquid chemical waste.
- Contaminated Materials: Any materials that have come into contact with **A-867744**, such as pipette tips, vials, and absorbent paper, should be considered contaminated and disposed of in the solid chemical waste container.

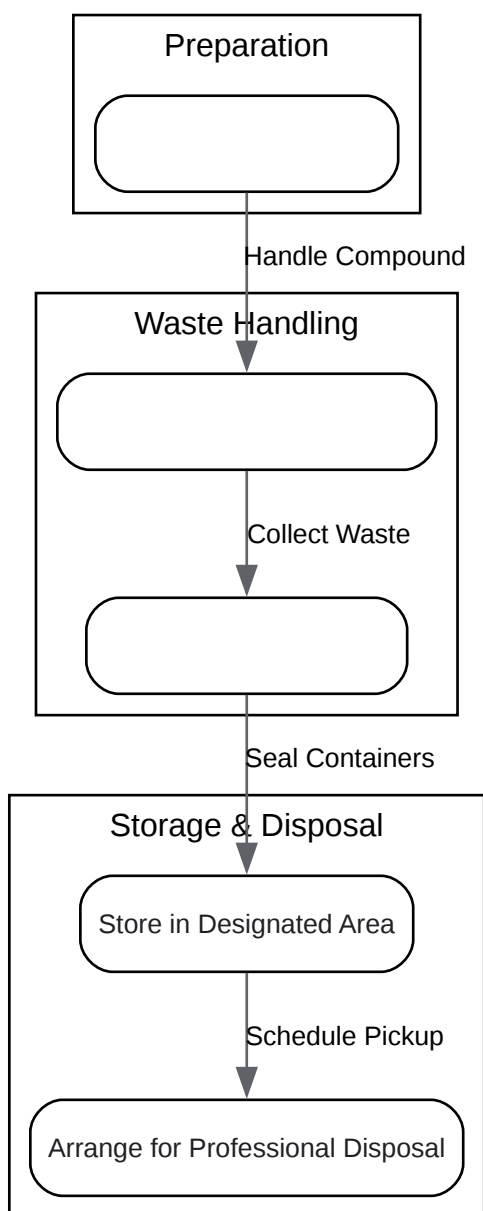
3. Labeling: All waste containers must be clearly and accurately labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: 4-[5-(4-Chlorophenyl)-2-methyl-3-(1-oxopropyl)-1H-pyrrol-1-yl]benzenesulfonamide

- The CAS number: 1000279-69-5
  - The primary hazards associated with the compound (based on the Safety Data Sheet, if available, or general chemical safety principles).
  - The date of accumulation.
4. Storage of Waste: Store the sealed and labeled waste containers in a designated, well-ventilated, and secure hazardous waste accumulation area. This area should be away from general laboratory traffic and incompatible materials.
5. Final Disposal: Arrange for the collection and disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Never dispose of **A-867744** down the drain or in the regular trash.

## Disposal Workflow

The following diagram illustrates the logical flow of the disposal procedure for **A-867744**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **A-867744**.

Disclaimer: The information provided here is for guidance purposes only and is based on publicly available data. It is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the specific SDS for **A-867744** provided by the manufacturer and your institution's established safety protocols before handling and disposal.

- To cite this document: BenchChem. [A-867744: Guidelines for Safe Disposal in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666414#a-867744-proper-disposal-procedures\]](https://www.benchchem.com/product/b1666414#a-867744-proper-disposal-procedures)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)